

MS7972: Application Notes and Protocols for Molecular Biology Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MS7972 is a small molecule inhibitor that specifically targets the protein-protein interaction between the human tumor suppressor protein p53 and the CREB-binding protein (CBP). This interaction is crucial for the acetylation of p53, a post-translational modification essential for its transcriptional activity. By blocking the binding of acetylated p53 to the bromodomain of CBP, MS7972 provides a valuable tool for studying the downstream effects of p53 signaling pathways and for investigating potential therapeutic strategies in diseases where this pathway is dysregulated, such as in various cancers. MS7972 was identified through target structureguided nuclear magnetic resonance (NMR) spectroscopy screening and has been shown to modulate p53 stability and function in response to DNA damage[1].

Mechanism of Action

MS7972 functions by competitively binding to the acetyl-lysine binding pocket of the CBP bromodomain. This prevents the recruitment of acetylated p53 to CBP, thereby inhibiting the p53-dependent transcription of its target genes, including the cell cycle inhibitor p21[1]. This targeted inhibition allows for the specific investigation of the consequences of blocking this particular node in the p53 signaling network.

Data Presentation



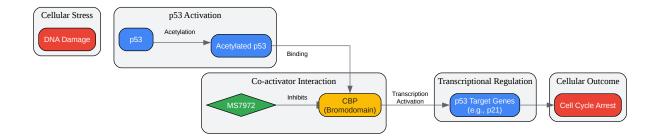
The following table summarizes the known quantitative data for MS7972.

Parameter	Value	Assay Conditions	Reference
Inhibition of p53-CBP Interaction	Nearly complete at 50 μΜ	In vitro	[1]

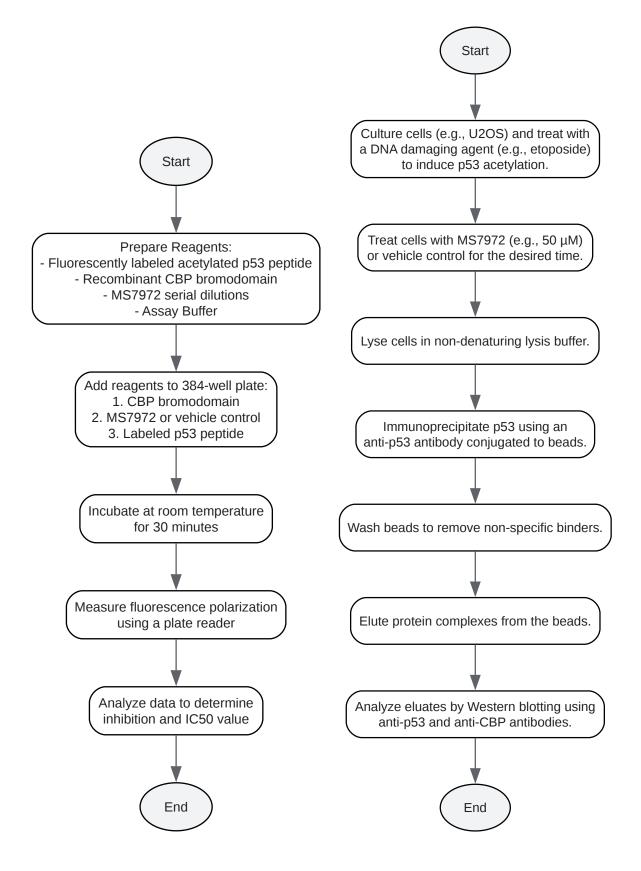
Signaling Pathway

The diagram below illustrates the signaling pathway involving the p53-CBP interaction and the point of inhibition by MS7972.









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References

- 1. Target structure-based discovery of small molecules that block human p53 and CREB binding protein association PubMed [pubmed.ncbi.nlm.nih.gov]
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